

The Elusive Identity of "Narcotic Acid" in Scientific Literature

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Compound of Interest

Compound Name: *Narcotic acid*

Cat. No.: *B1238708*

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A comprehensive investigation into the scientific and historical records for a compound termed "**Narcotic acid**" reveals that this name does not correspond to a recognized substance within the established pharmacological and chemical lexicon. While the term might be a misnomer, an archaic designation, or a reference to a niche chemical entity, there is no well-documented compound by this name for which an in-depth technical guide can be compiled.

Initial searches for "**Narcotic acid**" in scientific databases yield no significant results for a compound with a history of discovery and research as a narcotic agent. The term "narcotic" itself originates from the Greek word for "stupor" and has historically been associated with opium and its derivatives, which dull the senses and relieve pain. These substances are more formally classified as opioids.

An exploration of chemical databases reveals a single entry in PubChem for a compound named "**Narcotic acid**" with the molecular formula C22H25NO8. The provided IUPAC name is 6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1][2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid, and it is assigned the CAS number 55836-07-2. However, a thorough search of scientific literature using these specific identifiers fails to uncover any published research detailing its discovery, synthesis, experimental protocols, or biological effects. The name appears to be a depositor-supplied synonym and is not a term used in peer-reviewed scientific discourse.

Several other possibilities for the user's intended subject were investigated:

- **Narcotine (Noscapine):** This alkaloid, first isolated from opium in 1803, was initially named "narcotine".^[1] However, it was later discovered to lack the sedative and analgesic properties characteristic of narcotics and is primarily used as a cough suppressant.^[1] It is not an acidic compound.
- **Meconic Acid:** Found in the opium poppy, meconic acid constitutes about 5% of opium by weight.^{[2][3]} It has been erroneously described as a mild narcotic in the past, but it possesses little to no physiological activity and is primarily used as a chemical marker to identify the presence of opium.^{[2][3]}
- **Colloquial or Archaic Terminology:** The term "acid" is a well-known street name for the hallucinogen lysergic acid diethylamide (LSD). However, LSD is a psychedelic and not classified as a narcotic. Additionally, various acidic compounds, such as N-Acetylanthranilic acid and Lysergic acid, are listed as precursors in the illicit manufacture of narcotic drugs, but they are not the final narcotic substances themselves.^{[4][5]}

In conclusion, the term "**Narcotic acid**" does not refer to a specific, well-researched compound in the field of pharmacology or drug development. The chemical entity listed in PubChem under this name is not associated with any significant body of scientific literature. Therefore, the core requirements for an in-depth technical guide—including quantitative data, detailed experimental protocols, and signaling pathways—cannot be met due to the absence of this foundational information. It is recommended that researchers and professionals in drug development refer to established nomenclature for narcotic and opioid compounds to ensure clarity and accuracy in their work.

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References

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- To cite this document: BenchChem. [The Elusive Identity of "Narcotic Acid" in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238708#discovery-and-history-of-narcotic-acid]

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